

Elemental Analysis of 4-Pyridinesulfonic Acid 1-Oxide: A Comparative Guide

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Compound of Interest

Compound Name: 4-Pyridinesulfonic acid, 1-oxide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of elemental analysis and other analytical techniques for the characterization of 4-pyridinesulfonic acid 1-oxide. The data presented herein is intended to support researchers in selecting the most appropriate methods for quality control and structural elucidation of this compound.

Overview of Analytical Techniques

The primary method for determining the elemental composition of a pure organic compound like 4-pyridinesulfonic acid 1-oxide is combustion analysis. This technique provides the percentage of carbon (C), hydrogen (H), nitrogen (N), and sulfur (S) in the sample. In addition to elemental analysis, several spectroscopic methods can be employed to confirm the compound's identity and purity. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the chemical environment of hydrogen (¹H NMR) and carbon (¹³C NMR) atoms within the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: Identifies the functional groups present in the molecule by measuring the absorption of infrared radiation.
- Mass Spectrometry (MS): Determines the molecular weight of the compound and can provide information about its fragmentation pattern, aiding in structural confirmation.

Elemental Analysis: Theoretical vs. Experimental Data

The molecular formula for 4-pyridinesulfonic acid 1-oxide is $C_5H_5NO_4S$, with a molecular weight of 175.16 g/mol. The theoretical elemental composition has been calculated based on this formula. While specific experimental data for 4-pyridinesulfonic acid 1-oxide is not readily available in the searched literature, the expected experimental values from combustion analysis should closely align with the theoretical percentages, typically within a $\pm 0.4\%$ deviation for a pure sample.

Element	Theoretical Percentage (%)	Expected Experimental Range (%)
Carbon (C)	34.28	33.88 - 34.68
Hydrogen (H)	2.88	2.48 - 3.28
Nitrogen (N)	7.99	7.59 - 8.39
Sulfur (S)	18.30	17.90 - 18.70
Oxygen (O) (by difference)	36.55	-

Experimental Protocols

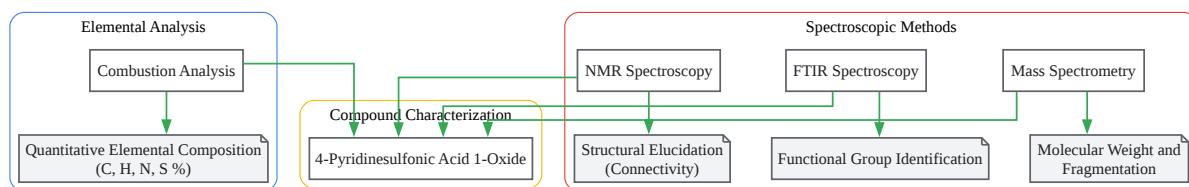
Combustion Analysis for C, H, N, and S

Combustion analysis is a robust and widely used technique for determining the elemental composition of organic compounds.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of the dried 4-pyridinesulfonic acid 1-oxide sample (typically 1-3 mg) is placed in a tin or silver capsule.
- **Combustion:** The sample is combusted in a high-temperature furnace (around 900-1000 °C) in a stream of pure oxygen. This process converts carbon to carbon dioxide (CO_2), hydrogen to water (H_2O), nitrogen to nitrogen gas (N_2) and nitrogen oxides (NO_x), and sulfur to sulfur dioxide (SO_2).

- Reduction and Separation: The combustion gases are passed through a reduction chamber containing copper to convert nitrogen oxides to nitrogen gas. The mixture of gases (CO₂, H₂O, N₂, SO₂) is then separated using a chromatographic column.
- Detection: A thermal conductivity detector (TCD) is used to quantify the individual components of the gas mixture. The detector measures the change in thermal conductivity of the carrier gas (usually helium) as each component elutes from the column.
- Calculation: The instrument's software calculates the percentage of each element based on the detector's response and the initial sample weight.



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